

Technical Support Center: Storing and Handling Air-Sensitive Strontium Nitride

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Compound of Interest		
Compound Name:	Strontium nitride	
Cat. No.:	B576871	Get Quote

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the best practices for storing and handling air-sensitive **strontium nitride** (Sr₃N₂). Adherence to these guidelines is critical for ensuring experimental success, maintaining material integrity, and ensuring laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What is **strontium nitride** and why is it considered air-sensitive?

A1: **Strontium nitride** (Sr₃N₂) is an inorganic ionic compound with the chemical formula Sr₃N₂. [1][2] It appears as a golden-yellow to dark brown or black crystalline solid.[1][3] **Strontium nitride** is highly reactive and sensitive to both moisture and oxygen in the air.[2][3] It readily reacts with water, including atmospheric moisture, in a process called hydrolysis, to produce strontium hydroxide (Sr(OH)₂) and ammonia (NH₃) gas.[1][4] This reaction degrades the material and can create a hazardous laboratory environment due to the release of ammonia.[3]

Q2: What are the primary hazards associated with handling **strontium nitride**?

A2: The main hazards of **strontium nitride** include:

 Reactivity with Water: It reacts violently with water to release flammable and toxic ammonia gas.[5][6][7]



- Health Hazards: Strontium nitride can be harmful if inhaled, swallowed, or comes into contact with skin.[6] It may cause skin and eye irritation, as well as respiratory irritation.[6][8]
- Flammability: While the material itself is not flammable, its reaction with water produces flammable gas.[5][7]

Q3: What is the proper way to store **strontium nitride**?

A3: **Strontium nitride** must be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from any source of moisture.[3][6] The ideal storage method is under an inert atmosphere, such as argon or nitrogen, to prevent any contact with air and humidity.[3][9] A glovebox or a desiccator containing a suitable drying agent are highly recommended for storage.[9][10]

Q4: What type of personal protective equipment (PPE) should be worn when handling **strontium nitride**?

A4: When handling **strontium nitride**, it is imperative to wear appropriate personal protective equipment (PPE) to prevent exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[6][8]
- Skin Protection: Impervious gloves (such as nitrile or neoprene) and a lab coat or protective clothing.[6][11]
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved respirator is necessary.[6][8]

Troubleshooting Guides

Problem: My **strontium nitride** powder has changed color and/or has a strong ammonia smell.

- Cause: This is a clear indication of decomposition due to exposure to moisture and air. The ammonia smell is a result of the hydrolysis reaction.[1][3]
- Solution: The contaminated material is likely no longer suitable for most applications. It should be disposed of according to your institution's hazardous waste disposal procedures.

Troubleshooting & Optimization





To prevent this in the future, stringently follow the recommended storage and handling protocols, ensuring the material is always kept under a dry, inert atmosphere.[9][12]

Problem: I observe poor reactivity or inconsistent results in my experiments using **strontium nitride**.

• Cause: This could be due to partial degradation of the **strontium nitride**. Even small amounts of exposure to air can lead to the formation of strontium oxide and strontium hydroxide impurities, which can interfere with your reaction.[1][13]

Solution:

- Verify Storage Conditions: Ensure that your storage container is airtight and that the inert atmosphere is maintained.[9]
- Handle Exclusively in an Inert Environment: All weighing and transferring of strontium nitride should be performed inside a glovebox with low oxygen and moisture levels (<1 ppm is ideal).[14][15]
- Use Fresh Material: If you suspect your current stock is compromised, it is best to use a fresh, unopened container of **strontium nitride**.

Problem: The pressure in my reaction vessel increases unexpectedly after adding **strontium nitride**.

 Cause: If your reaction solvent or other reagents contain trace amounts of water, the strontium nitride will react to produce ammonia gas, leading to a pressure buildup.[1]

Solution:

- Use Anhydrous Solvents and Reagents: Ensure all solvents and reagents are rigorously dried and de-gassed before use.[16]
- Work in an Inert Atmosphere: Assembling your reaction apparatus inside a glovebox will minimize the introduction of atmospheric moisture.[14]



 Ventilation: Ensure your reaction setup has a proper pressure relief system, such as a bubbler, to safely vent any gas produced.[12]

Data Presentation

Table 1: Physical and Chemical Properties of Strontium Nitride

Property	Value	Reference
Chemical Formula	Sr ₃ N ₂	[2]
Molar Mass	290.87 g/mol	[1]
Appearance	Golden-yellow to dark brown/black crystalline solid	[1][3]
Melting Point	~1200 °C	[1]
Density	3.87 g/cm³ at 25 °C	[1]
Reactivity with Water	Reacts to form Sr(OH)₂ and NH₃	[1][4]

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation	Reference
Atmosphere	Inert (Argon or Nitrogen)	[3][9]
Temperature	Cool, ambient	[3]
Humidity	Dry, avoid all moisture	[5][6]
Handling Environment	Glovebox (<1 ppm O ₂ , <1 ppm H ₂ O)	[14][15]

Experimental Protocols

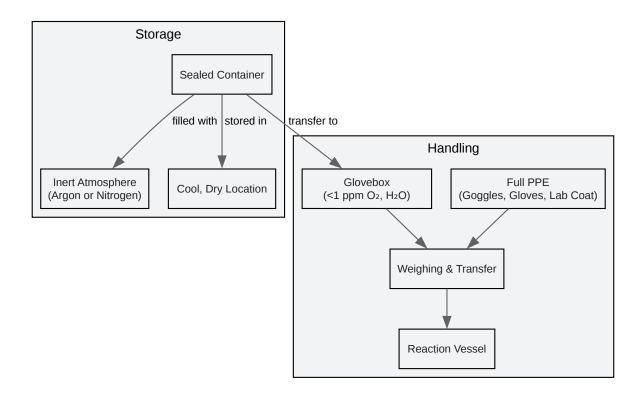
Protocol 1: Handling and Weighing **Strontium Nitride** in a Glovebox



- Preparation: Ensure the glovebox is purged and has a stable inert atmosphere (e.g., argon or nitrogen) with oxygen and moisture levels below 1 ppm.[14][15]
- Transfer Materials: Introduce the sealed container of strontium nitride, a clean, dry weighing boat or vial, and a spatula into the glovebox antechamber.
- Evacuate and Refill: Evacuate and refill the antechamber with the inert glovebox gas at least three times to remove any atmospheric contaminants.[14]
- Transfer into Glovebox: Once the antechamber is purged, bring the materials into the main glovebox chamber.
- Equilibration: Allow the **strontium nitride** container to equilibrate to the glovebox temperature before opening to prevent condensation.
- Weighing: Carefully open the container and use the spatula to transfer the desired amount of strontium nitride to the weighing boat or vial on a tared balance inside the glovebox.
- Sealing: Immediately and securely seal the main **strontium nitride** container. Also, seal the container with the weighed sample.
- Cleanup: Clean any spills within the glovebox immediately using appropriate methods.
- Removal from Glovebox: Transfer the sealed containers out of the glovebox via the antechamber, following the proper evacuation and refilling procedure.[14]

Mandatory Visualizations

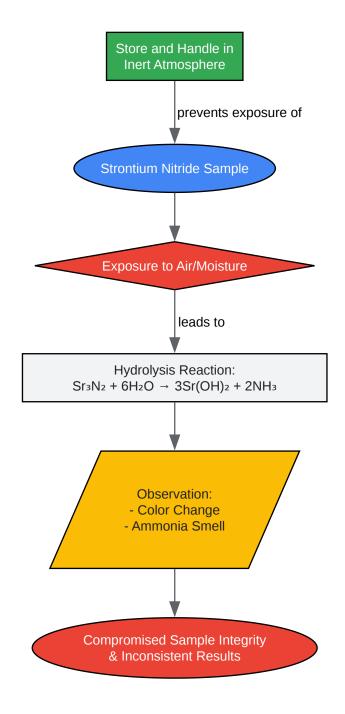




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Caption: Workflow for the proper storage and handling of **strontium nitride**.





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Caption: Logical diagram illustrating the decomposition of **strontium nitride**.

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